A Technical Guide to the Spectroscopic Characterization of 2-Amino-3-methylbutanal (Valinal)

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Compound of Interest

Compound Name: *2-Amino-3-methylbutanal*

Cat. No.: *B15754139*

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This guide provides an in-depth analysis of the spectroscopic properties of **2-Amino-3-methylbutanal**, a chiral aldehyde derived from the amino acid valine. Given the inherent reactivity of α-amino aldehydes, which can be prone to racemization or self-condensation, obtaining and publishing experimental spectroscopic data can be challenging. Consequently, this document leverages a combination of predictive methodologies and comparative analysis with structurally analogous compounds to offer a robust framework for the characterization of this molecule. Every protocol and interpretation is grounded in established principles of analytical chemistry to ensure scientific integrity and practical applicability.

Molecular Structure and Overview

2-Amino-3-methylbutanal, with the chemical formula $C_5H_{11}NO$ and a molecular weight of 101.15 g/mol , possesses two key functional groups: a primary amine and an aldehyde.[1] This structure, particularly the stereocenter at the α-carbon (C2), is of significant interest in synthetic chemistry. Accurate spectroscopic characterization is paramount for verifying its synthesis and purity.

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For clarity throughout this guide, the atoms are numbered as follows:

Caption: 2D structure of **2-Amino-3-methylbutanal** with atom numbering.

Infrared (IR) Spectroscopy

Theoretical Principles & Predicted Data

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, causing vibrations of its chemical bonds. The frequencies of these vibrations are characteristic of the bond type and its environment. For **2-Amino-3-methylbutanal**, we anticipate key signals from the N-H bonds of the amine, the C=O and C-H bonds of the aldehyde, and the C-H bonds of the alkyl framework.

Functional Group	Vibration Type	Predicted Wavenumber (cm^{-1})	Intensity
Primary Amine	N-H Stretch (asymmetric & symmetric)	3400 - 3250	Medium
Primary Amine	N-H Bend (scissoring)	1650 - 1580	Medium-Strong
Aldehyde	C=O Stretch	1740 - 1720	Strong
Aldehyde	C-H Stretch (Fermi doublet)	2850 - 2800 & 2750 - 2700	Medium, Sharp
Alkyl	C-H Stretch (sp^3)	2970 - 2850	Strong
Isopropyl Group	C-H Bend (doublet)	1385 - 1380 & 1370 - 1365	Medium

Note: These are predicted values based on standard functional group frequencies. The N-H stretch may appear as a broad signal due to hydrogen bonding.

Interpretation

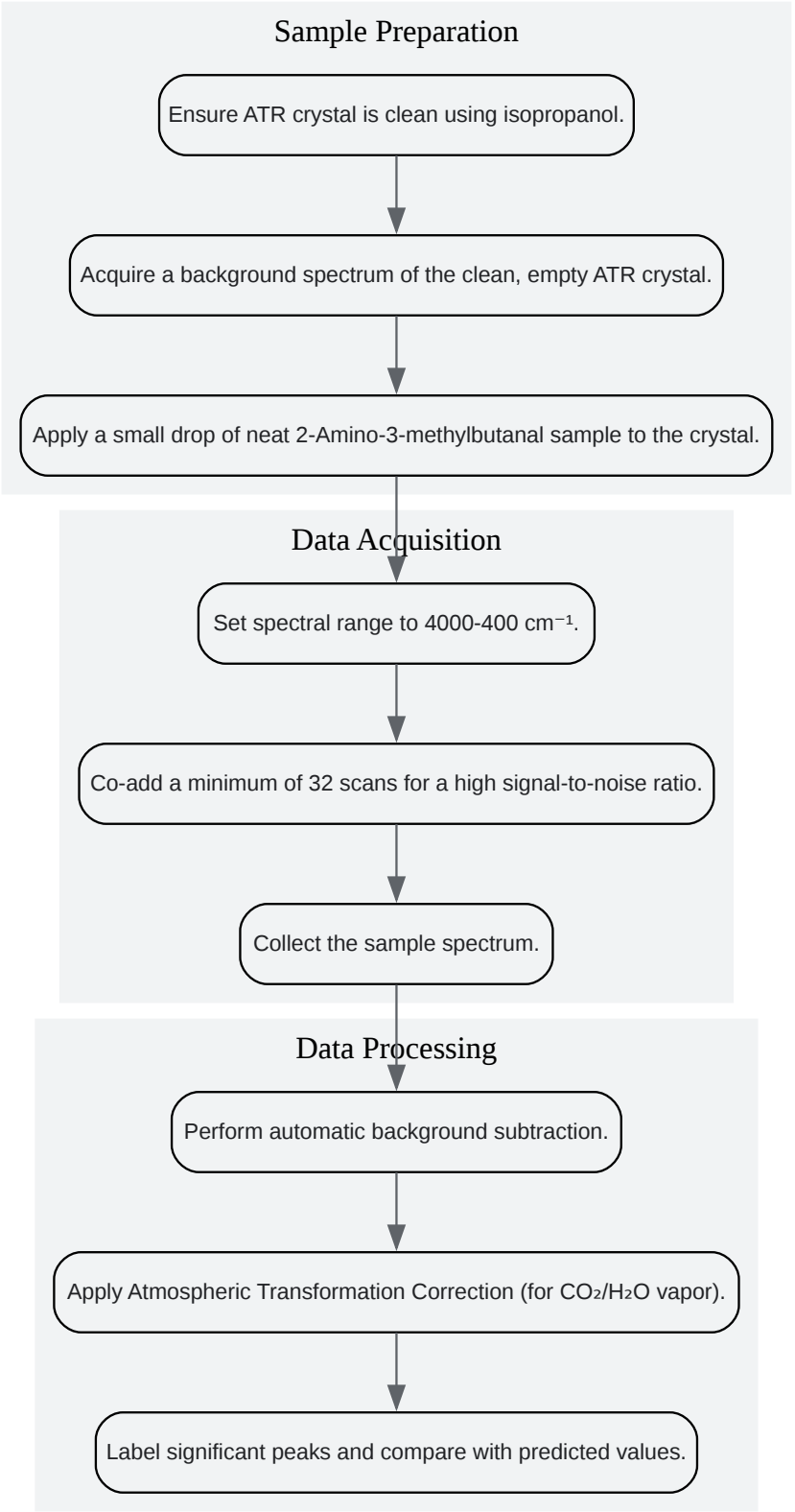
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The most diagnostic peaks for confirming the structure are the strong C=O stretch around 1725 cm^{-1} and the two sharp, medium-intensity C-H stretching bands of the aldehyde between 2700-2850 cm^{-1}. The presence of the primary amine would be confirmed by two distinct N-H stretching bands in the 3300-3400 cm^{-1} region and a bending vibration near 1600 cm^{-1}. Data from the structurally similar 3-methylbutanal shows a characteristic aldehyde C=O stretch and C-H stretches, which supports these predictions.[2]

Experimental Protocol: Fourier-Transform Infrared (FT-IR) Spectroscopy

This protocol outlines a self-validating system for acquiring a high-quality IR spectrum.

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Caption: Standard workflow for FT-IR data acquisition using an ATR accessory.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR Spectroscopy

Theoretical Principles & Predicted Data Proton NMR (^{1}H NMR) provides information on the chemical environment, connectivity, and number of different types of protons in a molecule. The chemical shift (δ) is influenced by the electron density around the proton, and the multiplicity is determined by the number of neighboring protons (n+1 rule).

Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale
H1 (Aldehyde)	9.5 - 9.7	Doublet (d)	1H	Highly deshielded by the C=O group; coupled to H2.
H2 (α-proton)	3.1 - 3.3	Doublet of doublets (dd)	1H	Deshielded by both N and CHO; coupled to H1 and H3.
H3 (β-proton)	1.9 - 2.1	Multiplet (m)	1H	Coupled to H2 and the six H4 protons.
H4', H4" (CH_3)	0.9 - 1.1	Doublet (d)	6H	Diastereotopic methyls coupled to H3.
NH_2	1.5 - 3.0	Broad singlet (br s)	2H	Chemical shift is variable; exchanges with D_2O.

Predictions are generated using standard chemical shift correlation charts and software predictors like NMRDB.org.[3] Experimental data for 3-methylbutanal shows the aldehyde proton at ~9.76 ppm and the isopropyl protons around 1.0 ppm, supporting the predicted ranges.[4]

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Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve ~5-10 mg of **2-Amino-3-methylbutanal** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or D_2O). Add a small amount of an internal standard (e.g., TMS).
- Instrument Setup: Use a spectrometer of at least 300 MHz. Shim the magnetic field to ensure homogeneity.
- Acquisition: Acquire the spectrum using a standard pulse sequence. A typical experiment involves 16-64 scans.
- Processing: Fourier transform the raw data. Phase the spectrum and calibrate the chemical shift scale using the internal standard. Integrate the signals and analyze the multiplicities.
- Validation: To confirm the NH_2 and active aldehyde C-H peaks, an optional D_2O shake experiment can be performed, which will cause the NH_2 signal to disappear and may affect the aldehyde proton signal if hydration occurs.

^{13}C NMR Spectroscopy

Theoretical Principles & Predicted Data Carbon-13 NMR provides information on the number and electronic environment of carbon atoms in a molecule. The chemical shifts are highly sensitive to the local structure and functional groups.

Carbon Assignment	Predicted δ (ppm)	Rationale
C1 (Aldehyde C=O)	200 - 205	Highly deshielded due to the electronegative oxygen.
C2 (α-carbon)	65 - 70	Attached to both the electronegative nitrogen and the carbonyl group.
C3 (β-carbon)	30 - 35	Standard sp^3 hybridized carbon in an alkyl chain.
C4', C4" (CH_3)	18 - 22	Diastereotopic methyl carbons in the isopropyl group.

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These predictions are based on established chemical shift ranges. Data for 3-methylbutanal shows the aldehyde carbon at ~203 ppm, corroborating the C1 prediction.[4]

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR analysis. ^{13}C NMR generally requires a more concentrated sample or a longer acquisition time due to the low natural abundance of the ^{13}C isotope.
- Instrument Setup: Tune the spectrometer to the ^{13}C frequency.
- Acquisition: Acquire a proton-decoupled spectrum to ensure each unique carbon appears as a single sharp line. This typically requires several hundred to a few thousand scans.
- Processing: Fourier transform, phase, and baseline correct the spectrum. Calibrate the chemical shift scale using the solvent signal.

Mass Spectrometry (MS)

Theoretical Principles & Predicted Fragmentation

Electron Ionization Mass Spectrometry (EI-MS) involves bombarding a molecule with high-energy electrons, causing ionization and fragmentation. The resulting charged fragments are separated by their mass-to-charge ratio (m/z), providing information about the molecular weight and structure.

The molecular ion ($[M]^+$) for **2-Amino-3-methylbutanal** is expected at m/z = 101. Key fragmentation pathways are predicted to be:

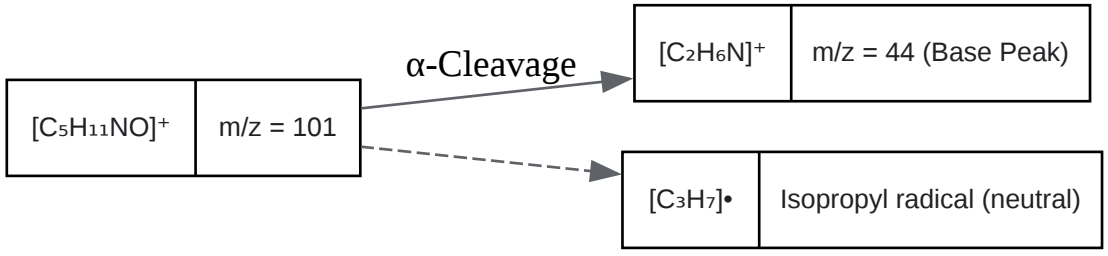
- α-Cleavage (Amine): The most favorable cleavage for amines. Loss of the isopropyl group ($\bullet CH(CH_3)_2$) to form a stable iminium ion.
- α-Cleavage (Carbonyl): Loss of a hydrogen radical ($\bullet H$) from the aldehyde or the formyl radical ($\bullet CHO$).
- McLafferty Rearrangement: While possible, this is less likely than α-cleavage in this specific structure.

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m/z Value	Proposed Fragment Ion	Formula	Notes
101	$[C_5H_{11}NO]^+$	$[M]^+$	Molecular Ion
72	$[C_3H_6NO]^+$	$[M - C_2H_5]^+$	Loss of an ethyl radical.
58	$[C_3H_8N]^+$	$[M - C_2H_3O]^+$	Loss of an acetyl radical.
44	$[C_2H_6N]^+$	$[M - C_3H_5O]^+$	Base Peak. Formed by α-cleavage, loss of the isopropyl group, resulting in $[CH(NH_2)=CHOH]^+$ or its tautomer.
43	$[C_3H_7]^+$	$[M - C_2H_4NO]^+$	Isopropyl cation.

Fragment predictions are based on typical fragmentation patterns of α-amino aldehydes and related compounds. The mass spectrum of the related L-Valinol (the corresponding alcohol) shows a prominent peak at m/z=44, supporting the predicted base peak from amine α-cleavage.[5]

Visualization of a Key Fragmentation Pathway



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Caption: Predicted EI-MS fragmentation of **2-Amino-3-methylbutanal**.

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Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or Gas Chromatography (GC) inlet for volatile compounds.
- Ionization: Use a standard electron energy of 70 eV to ionize the sample in the source.
- Mass Analysis: Accelerate the generated ions and separate them using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the ions and generate a mass spectrum plotting relative abundance against m/z.
- Data Analysis: Identify the molecular ion peak. Propose structures for the most abundant fragment ions and rationalize the fragmentation pattern to confirm the molecular structure.

References

- National Center for Biotechnology Information (2024). Spectral Database for Organic Compounds (SDBS). Bioregistry. Available at: [Link]
- re3data.org (2023). Spectral Database for Organic Compounds. Available at: [Link]
- Wikipedia (2023). Spectral Database for Organic Compounds. Available at: [Link]
- University of Wisconsin-Madison Libraries. Spectral Database for Organic Compounds, SDBS. Available at: [Link]
- National Center for Biotechnology Information. NIST Chemistry WebBook. PubChem Data Source. Available at: [Link]
- NMRium. Predict NMR spectra. Available at: [Link]
- National Institute of Standards and Technology. NIST Chemistry WebBook. Available at: [Link]

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- Patiny, L. Simulate and predict NMR spectra. Available at: [Link]
- nmrshiftdb2. open nmr database on the web. Available at: [Link]
- Stein, S.E., et al. The NIST Chemistry WebBook: A Chemical Data Resource on the Internet. Journal of Chemical Information and Computer Sciences. Available at: [Link]
- National Institute of Standards and Technology (1999). NIST ONLINE Reference Databases. Available at: [Link]
- National Institute of Standards and Technology. NIST Chemical Kinetics Database. Available at: [Link]
- Wishart Research Group (2024). PROSPRE - 1H NMR Predictor. University of Alberta. Available at: [Link]
- Gupta, P. (2022). Predict NMR spectra in seconds | Free Application | NMR Analysis | 1H NMR | 13C NMR. YouTube. Available at: [Link]
- Human Metabolome Database (2023). 13C NMR Spectrum (1D, 300 MHz, D2O, predicted) (HMDB0030027). Available at: [Link]
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 14264596, **2-Amino-3-methylbutanal**. Available at: [Link].
- National Institute of Standards and Technology. Mass spectrum of (S)-(+)-2-Amino-3-methyl-1-butanol. In NIST Chemistry WebBook. Available at: [Link]
- National Institute of Standards and Technology. IR Spectrum of 3-methylbutanal. In NIST Chemistry WebBook. Available at: [Link]
- Biological Magnetic Resonance Bank (2018). Entry bmse001181: 3-Methylbutanal. Available at: [Link]

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Sources

- 1. 2-Amino-3-methylbutanal | C5H11NO | CID 14264596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Butanal, 3-methyl- [webbook.nist.gov]
- 3. m.youtube.com [m.youtube.com]
- 4. bmse001181 3-Methylbutanal at BMRB [bmrb.io]
- 5. (S)-(+)-2-Amino-3-methyl-1-butanol [webbook.nist.gov]

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